

# 4-Methoxypyrimidin-5-ol: An Obscure Molecule with Undocumented Origins

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## Compound of Interest

Compound Name: 4-Methoxypyrimidin-5-ol

Cat. No.: B15054124

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Despite the vast landscape of chemical and biomedical research, the specific history and discovery of the pyrimidine derivative **4-methoxypyrimidin-5-ol** remain largely unchronicled in publicly accessible scientific literature. While the broader class of pyrimidine-containing molecules is of immense interest to researchers in drug development, this particular compound appears to be a lesser-known entity, with its initial synthesis and characterization details absent from prominent databases and historical reviews.

The pyrimidine scaffold is a cornerstone in medicinal chemistry, forming the structural basis for a wide array of biologically active compounds, including anticancer, antibacterial, and antiviral agents.<sup>[1][2][3][4][5]</sup> The rich history of pyrimidine chemistry is filled with discoveries that have led to significant therapeutic advancements. However, **4-methoxypyrimidin-5-ol** does not feature in these historical narratives.

Public chemical databases, such as PubChem, provide essential but limited information on **4-methoxypyrimidin-5-ol**, listing its chemical formula (C<sub>5</sub>H<sub>6</sub>N<sub>2</sub>O<sub>2</sub>), molecular weight, and various chemical identifiers, including CAS numbers 71133-22-7 and 71133-25-0.<sup>[6]</sup> Synonyms for the compound include 5-Methoxypyrimidin-4-ol and 5-Methoxypyrimidin-4(3H)-one.<sup>[6]</sup> This information confirms its existence as a cataloged chemical entity but offers no insight into its origins or the researchers who first synthesized it.

Extensive searches for its synthesis, biological evaluation, and any associated experimental protocols or signaling pathway involvement have proven fruitless. The scientific literature is replete with studies on various other methoxypyrimidine and hydroxypyrimidine derivatives,

detailing their synthesis and pharmacological properties. However, these studies do not specifically mention or provide methods that can be definitively attributed to the first preparation of **4-methoxypyrimidin-5-ol**.

It is plausible that **4-methoxypyrimidin-5-ol** exists as a synthetic intermediate in the preparation of more complex molecules or as a compound that has been synthesized but not extensively studied or reported upon in peer-reviewed literature. Without access to primary research articles or patents detailing its initial preparation and characterization, a comprehensive technical guide on its discovery and history cannot be constructed.

For researchers and scientists interested in this molecule, the path forward would likely involve novel synthetic explorations and a full suite of biological and pharmacological screenings to elucidate its properties and potential applications. As it stands, **4-methoxypyrimidin-5-ol** remains a molecule with a history waiting to be written.

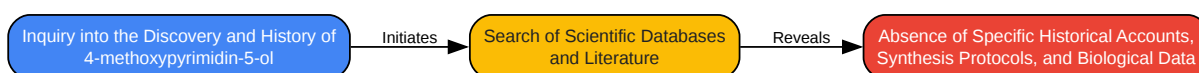
## Chemical Properties

While historical and biological data are scarce, the fundamental chemical properties of **4-methoxypyrimidin-5-ol** can be summarized from available database information.

Property	Value	Source
Molecular Formula	C <sub>5</sub> H <sub>6</sub> N <sub>2</sub> O <sub>2</sub>	[6]
Molecular Weight	126.11 g/mol	[6]
CAS Number	71133-22-7, 71133-25-0	[6]

## Logical Relationship: Information Scarcity

The current state of knowledge regarding **4-methoxypyrimidin-5-ol** can be visualized as a direct path from inquiry to a lack of detailed information.



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Caption: Flowchart illustrating the current lack of available information on **4-methoxypyrimidin-5-ol**.

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## References

- 1. gsconlinepress.com [gsconlinepress.com]
- 2. Pyrimidines: A New Versatile Molecule in the Drug Development Field, Scope, and Future Aspects [mdpi.com]
- 3. Pyrimidine derivatives: Recent discoveries and development towards its medicinal impact | GSC Advanced Research and Reviews [gsconlinepress.com]
- 4. Recent Advances in Pyrimidine-Based Drugs - PMC [pmc.ncbi.nlm.nih.gov]
- 5. jacsdirectory.com [jacsdirectory.com]
- 6. 5-Methoxypyrimidin-4-ol | C<sub>5</sub>H<sub>6</sub>N<sub>2</sub>O<sub>2</sub> | CID 581046 - PubChem [pubchem.ncbi.nlm.nih.gov]
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